

Visualizing [Nle¹¹]-Substance P Binding: An Immunohistochemistry Protocol and Application Notes

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Compound of Interest

Compound Name: [Nle¹¹]-SUBSTANCE P

Cat. No.: B612786

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This document provides a detailed protocol for the immunohistochemical (IHC) visualization of [Nle¹¹]-Substance P binding to its target receptor, the Neurokinin-1 Receptor (NK1R). Additionally, it includes application notes, a summary of relevant binding data, and diagrams of the experimental workflow and the Substance P/NK1R signaling pathway. [Nle¹¹]-Substance P is a stable analog of Substance P, where the methionine at position 11 is replaced by norleucine, preventing oxidation and making it a valuable tool for research.

Data Presentation: Comparative Binding Affinities

While [Nle¹¹]-Substance P is recognized for having a potency similar to native Substance P, direct side-by-side quantitative comparisons of binding affinities in single studies are not readily available in the surveyed literature. The following table presents known binding affinity data for Substance P to the NK1 receptor.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: It is widely cited that [Nle¹¹]-Substance P exhibits similar biological activity and potency to Substance P. However, for precise quantitative comparison, it is recommended that researchers perform their own binding assays under their specific experimental conditions.

Experimental Protocols: Immunohistochemistry for [Nle¹¹]-Substance P Binding

This protocol is designed for the visualization of [Nle¹¹]-Substance P binding in formalin-fixed, paraffin-embedded (FFPE) tissue sections using a biotinylated version of the peptide analog.

Materials and Reagents:

- FFPE tissue sections on charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 80%, 70%)
- Deionized or distilled water
- Antigen retrieval buffer (e.g., 10 mM Sodium Citrate, pH 6.0)
- Phosphate-buffered saline (PBS) or Tris-buffered saline (TBS)
- Blocking buffer (e.g., 10% normal goat serum in PBS)

- Biotinylated [Nle¹¹]-Substance P
- Streptavidin-Horseradish Peroxidase (HRP) conjugate
- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin counterstain
- Mounting medium
- Humidified chamber
- Coplin jars
- Microscope

Protocol Steps:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Rehydrate the sections by sequential immersion in 100%, 95%, 80%, and 70% ethanol for 3 minutes each.
 - Rinse gently with running distilled water for 5 minutes.
- Antigen Retrieval:
 - Perform heat-induced epitope retrieval by immersing slides in pre-heated antigen retrieval buffer (e.g., Sodium Citrate, pH 6.0) at 95-100°C for 20 minutes.
 - Allow slides to cool in the buffer at room temperature for 20 minutes.
 - Rinse slides with PBS or TBS.
- Blocking:

- Incubate sections with blocking buffer for 1 hour at room temperature in a humidified chamber to minimize non-specific binding.
- Incubation with Biotinylated [Nle¹¹]-Substance P:
 - Dilute the biotinylated [Nle¹¹]-Substance P to the desired concentration in a suitable buffer (e.g., PBS with 1% BSA). The optimal concentration should be determined empirically, but a starting point of 1-10 μ M can be considered.
 - Apply the diluted peptide solution to the sections and incubate overnight at 4°C in a humidified chamber.
- Detection:
 - Wash the slides three times with PBS or TBS for 5 minutes each.
 - Apply Streptavidin-HRP conjugate, diluted according to the manufacturer's instructions, and incubate for 30-60 minutes at room temperature.
 - Wash the slides three times with PBS or TBS for 5 minutes each.
- Chromogenic Development:
 - Prepare the DAB substrate solution according to the manufacturer's instructions.
 - Apply the DAB solution to the sections and monitor for color development under a microscope (typically 1-10 minutes).
 - Stop the reaction by immersing the slides in distilled water.
- Counterstaining:
 - Counterstain the sections with hematoxylin for 30-60 seconds.
 - "Blue" the sections in running tap water.
- Dehydration and Mounting:

- Dehydrate the sections through a graded series of ethanol (70%, 80%, 95%, 100%) for 3 minutes each.
- Clear in two changes of xylene for 5 minutes each.
- Apply a coverslip using a permanent mounting medium.

Visualizations

Experimental Workflow



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Caption: Immunohistochemistry workflow for visualizing [Nle¹¹]-Substance P binding.

Substance P / NK1R Signaling Pathway



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Caption: Major signaling pathways activated by Substance P binding to the NK1 receptor.

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